

Application Notes and Protocols for Eltenac Topical Gel Formulation in Research

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Compound of Interest

Compound Name: *Eltenac*

Cat. No.: *B1671186*

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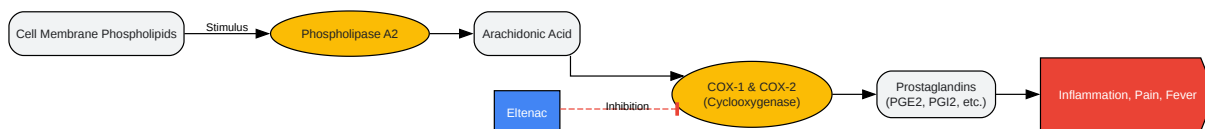
These application notes provide a comprehensive guide for the research and development of **Eltenac** topical gel formulations. This document outlines the mechanism of action, a representative formulation, and detailed protocols for in-vitro and in-vivo characterization.

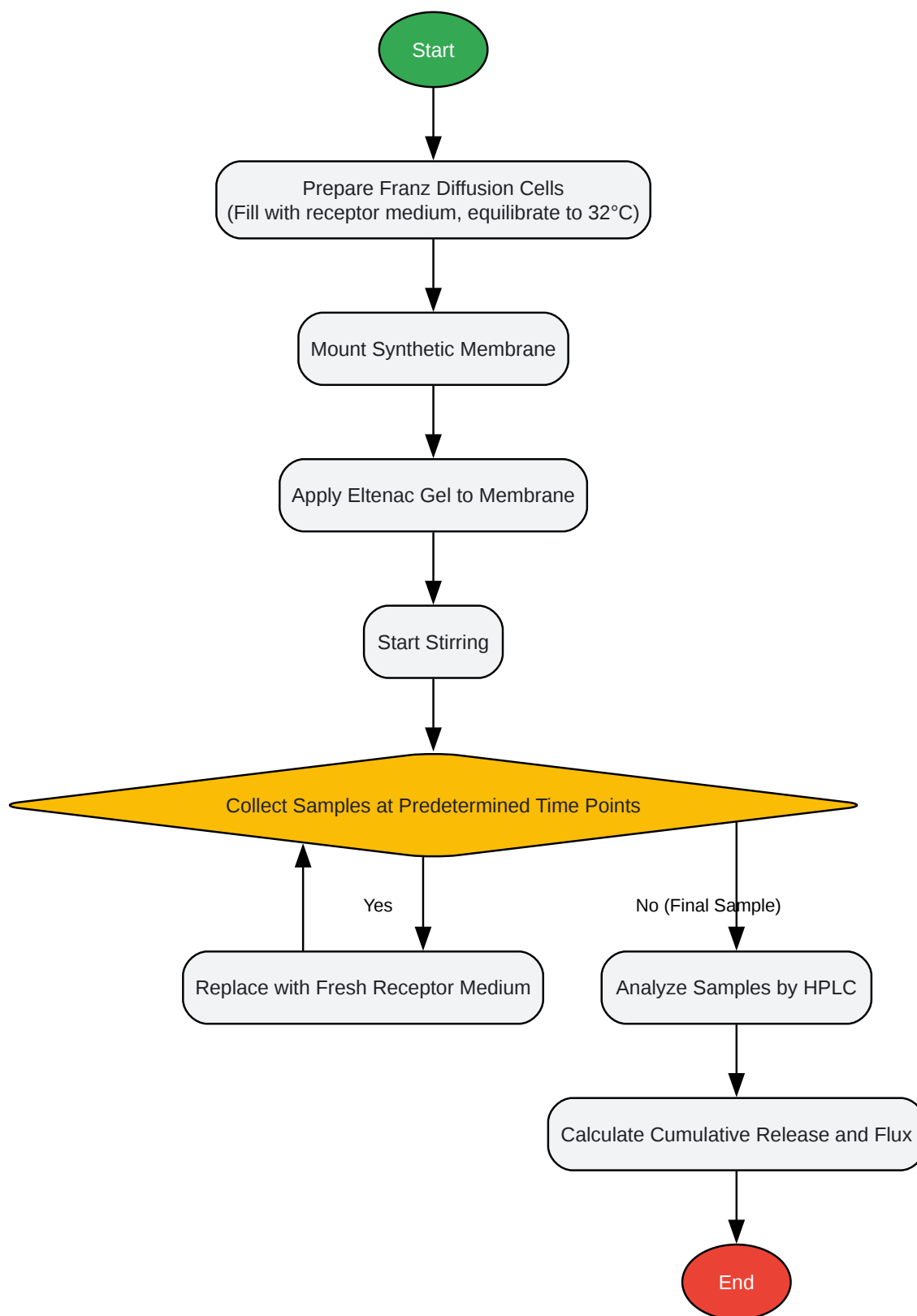
Introduction to Eltenac

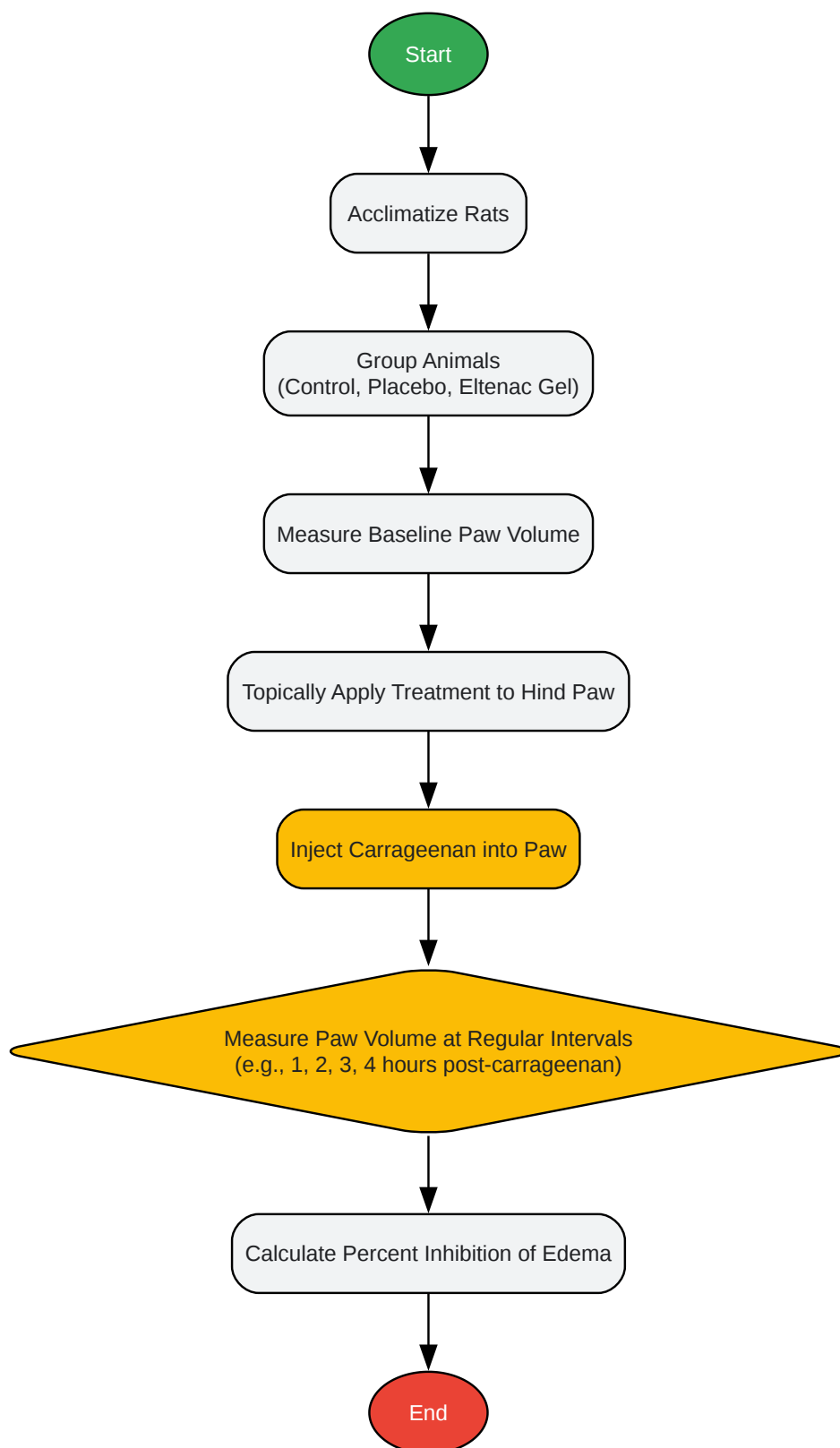
Eltenac is a non-steroidal anti-inflammatory drug (NSAID) that functions as a non-selective inhibitor of cyclooxygenase (COX) enzymes. By inhibiting COX-1 and COX-2, **Eltenac** blocks the conversion of arachidonic acid to prostaglandins, which are key mediators of inflammation and pain. Its topical application aims to deliver the drug directly to the site of inflammation, thereby minimizing systemic side effects associated with oral NSAID administration.

Mechanism of Action: Inhibition of the Arachidonic Acid Cascade

Eltenac exerts its anti-inflammatory effects by blocking the cyclooxygenase (COX) pathway in the arachidonic acid cascade. This inhibition reduces the synthesis of prostaglandins, which are crucial mediators of inflammation, pain, and fever.







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